

# Bentranil: An Overview of its Herbicidal Application and Formulation Considerations

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## Compound of Interest

Compound Name: *Bentranil*

Cat. No.: *B1668014*

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**Bentranil** is an herbicide that has been historically used for post-emergence control of broadleaf weeds in cereal crops. It is important to note that **Bentranil** is not a pharmaceutical compound and is not intended for human or animal therapeutic use. The following information is provided for research and scientific understanding within the context of agricultural science and herbicide formulation.

## Physicochemical Properties of Bentranil

A clear understanding of the physicochemical properties of an active ingredient is crucial for developing effective and stable formulations.

Property	Value
IUPAC Name	2-phenyl-1,3-benzoxazine-4-one
CAS Number	1022-46-4
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NO <sub>2</sub>
Molar Mass	225.24 g/mol
Appearance	White crystalline solid
Melting Point	123-124 °C
Water Solubility	5-6 mg/L at 20 °C
Vapor Pressure	< 1 x 10 <sup>-5</sup> Pa at 20 °C

Data compiled from publicly available chemical databases.

The low water solubility of **Bentranil** presents a primary challenge in its formulation for effective agricultural application.

## Formulation Strategies for Herbicidal Delivery

The goal of herbicide formulation is to create a product that is easy to handle, effective in controlling target weeds, and minimizes environmental impact. Due to **Bentranil**'s low water solubility, it has been formulated in various ways to ensure its efficacy as a post-emergence herbicide.

Common Formulation Types:

- **Wettable Powders (WP):** In this formulation, the active ingredient is mixed with a fine, inert carrier, along with wetting and dispersing agents. This powder can then be suspended in water for spray application.
- **Emulsifiable Concentrates (EC):** For EC formulations, the active ingredient is dissolved in a water-immiscible organic solvent, with emulsifiers added. When mixed with water, this concentrate forms a stable emulsion for spraying.
- **Suspension Concentrates (SC):** These are stable dispersions of the solid active ingredient in water. This formulation type avoids the use of organic solvents, which can be advantageous from an environmental and safety perspective.

## Experimental Protocol: Preparation of a Suspension Concentrate (SC) of Bentranil

This protocol outlines a general method for preparing a lab-scale suspension concentrate of **Bentranil**.

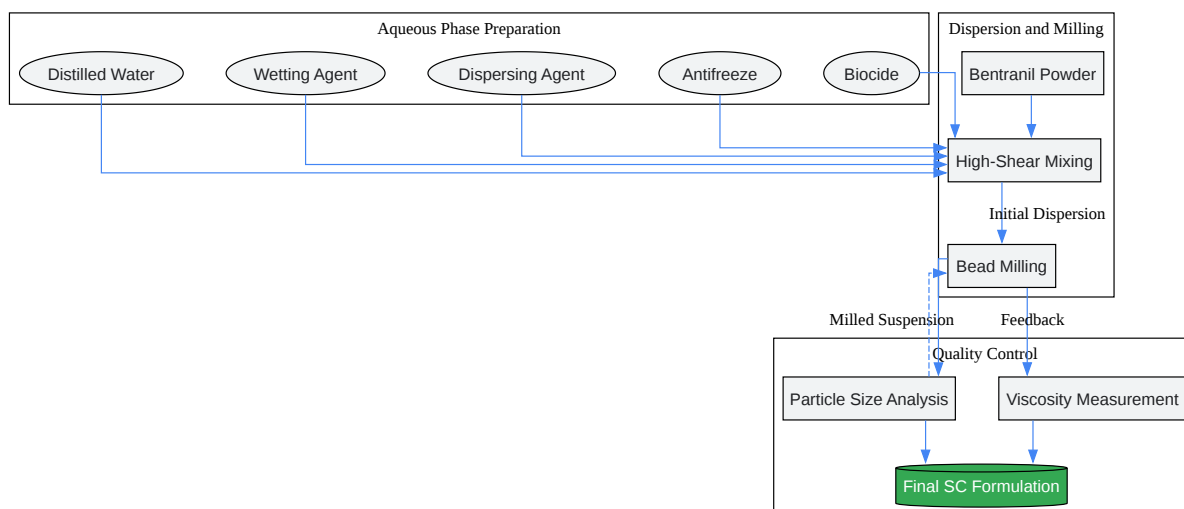
Materials:

- **Bentranil** (technical grade)
- Distilled water

- Wetting agent (e.g., sodium lignosulfonate)
- Dispersing agent (e.g., a nonionic surfactant)
- Antifreeze agent (e.g., propylene glycol)
- Biocide
- High-shear mixer
- Bead mill
- Particle size analyzer
- Viscometer

Procedure:

- **Preparation of the Aqueous Phase:** In a suitable beaker, combine the distilled water, wetting agent, dispersing agent, antifreeze agent, and biocide. Mix until all components are fully dissolved.
- **Initial Dispersion:** While stirring the aqueous phase with a high-shear mixer, slowly add the technical-grade **Bentranil** powder. Continue mixing at high speed for 15-20 minutes to create a preliminary dispersion.
- **Wet Milling:** Transfer the dispersion to a bead mill. Mill the suspension until the desired particle size distribution is achieved (typically a median particle size of < 5  $\mu\text{m}$ ). Monitor the particle size throughout the milling process using a particle size analyzer.
- **Final Formulation and Quality Control:** After milling, transfer the suspension concentrate to a storage container. Measure the viscosity of the final product using a viscometer to ensure it is within the desired range for handling and sprayability.



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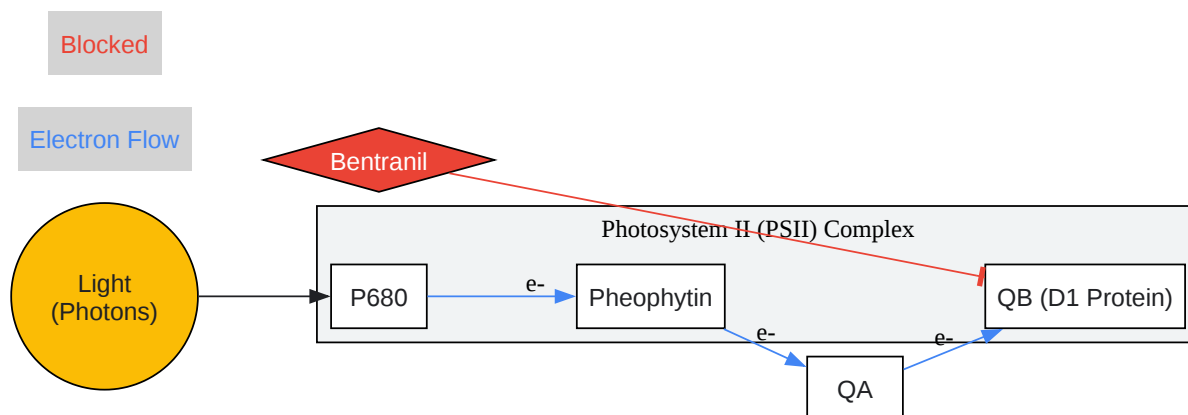
Caption: Workflow for Suspension Concentrate Formulation.

## Mechanism of Action: Inhibition of Photosynthesis

**Bentranil** belongs to the benzothiadiazinone group of herbicides. Its mode of action involves the inhibition of photosynthesis in susceptible plant species.

Specifically, **Bentranil** inhibits photosystem II (PSII) of the photosynthetic electron transport chain. By binding to the D1 protein of the PSII complex, it blocks the flow of electrons, which in

turn halts the production of ATP and NADPH necessary for CO<sub>2</sub> fixation. This disruption of energy production ultimately leads to the death of the plant.



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Caption: **Bentranil's** Inhibition of Photosystem II.

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